

Essential Safety and Logistical Information for Handling Terbutalone

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Compound of Interest

Compound Name: Terbutalone

Cat. No.: B3237830

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Terbutalone**, a beta-adrenoceptor agonist. The following procedural guidance is designed to directly address operational questions and establish a foundation of trust in laboratory safety practices.

Personal Protective Equipment (PPE)

When handling **Terbutalone**, a comprehensive approach to personal protection is crucial to minimize exposure risks. Skin contact and inhalation are primary routes of potential exposure. [1][2] The following table summarizes the required personal protective equipment.

PPE Category	Item	Specifications & Rationale
Eye Protection	Safety Goggles or Face Shield	To protect against splashes, safety goggles are essential. ^[2] ^[3] A face shield offers a fuller range of protection for the face and eyes. ^[2]
Hand Protection	Double Gloves	Wear two pairs of powder-free chemotherapy-grade gloves that meet ASTM D6978 standards. The inner glove should be worn under the gown cuff and the outer glove over the cuff. Change gloves every 30-60 minutes or immediately if contaminated, torn, or punctured.
Body Protection	Disposable Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required. This prevents skin contact with the substance.
Respiratory Protection	N-95 or N-100 Respirator	An N-95 or N-100 particulate respirator should be used when handling the solid form of Terbutalone to prevent inhalation of dust particles. Surgical masks are not sufficient. For large spills, a chemical cartridge-type respirator is necessary.

Additional Protective Wear

Shoe and Hair Covers

To prevent the spread of contamination, disposable shoe and hair covers should be worn in the designated handling area.

Quantitative Data

The following table provides key quantitative data for **Terbutalone** sulfate.

Property	Value	Source
Melting Point	247°C (476.6°F)	
Oral LD50 (Rat)	8700 mg/kg	
Oral LD50 (Mouse)	205 mg/kg	
Molecular Weight	548.65 g/mol	
pH (Liquid Solution)	3.0 to 5.0	

Operational Plan for Handling and Disposal

Handling Protocol:

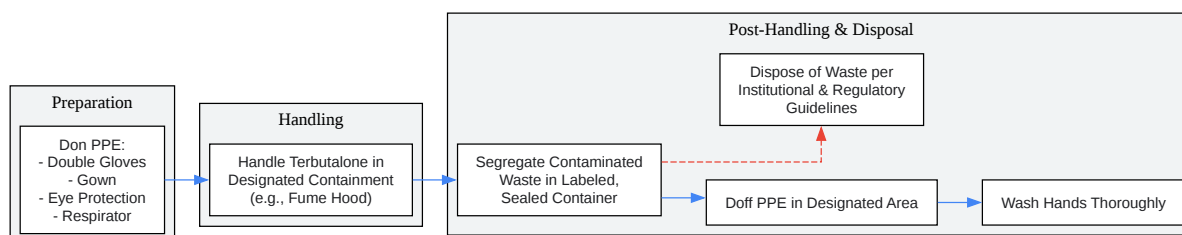
- **Preparation:** Before handling, ensure all necessary PPE is readily available and personnel are trained in its proper use. Work should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.
- **During Handling:** Avoid creating dust when working with the solid form. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling, even if gloves were worn.
- **Spill Management:** In case of a spill, immediately evacuate the area and restrict access. For large spills, respiratory protection with a chemical cartridge respirator is required. Carefully clean up the spill using appropriate absorbent materials and dispose of the waste in a sealed, labeled container.

Disposal Plan:

All waste contaminated with **Terbutalone**, including used PPE and cleaning materials, must be treated as hazardous waste.

- Segregation: Collect all **Terbutalone**-contaminated waste in a designated, clearly labeled, and sealed container.
- Disposal: Dispose of the waste container in accordance with local, state, and federal regulations for chemical waste. Do not dispose of it in standard laboratory trash or down the drain.

Workflow for Safe Handling of Terbutalone



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Caption: Workflow for the safe handling and disposal of **Terbutalone**.

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References

- 1. pppmag.com [pppmag.com]
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- 3. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
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